

# Application Notes and Protocols: 4-Bromo-2-fluorobiphenyl in Agrochemical Research

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## Compound of Interest

Compound Name: 4-Bromo-2-fluorobiphenyl

Cat. No.: B126189

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These application notes provide a comprehensive overview of the utility of **4-Bromo-2-fluorobiphenyl** as a key intermediate in the discovery and development of novel agrochemicals. This document details synthetic protocols, biological activity data for derived compounds, and standardized bioassay methodologies to facilitate research and development in the agrochemical sector.

## Introduction

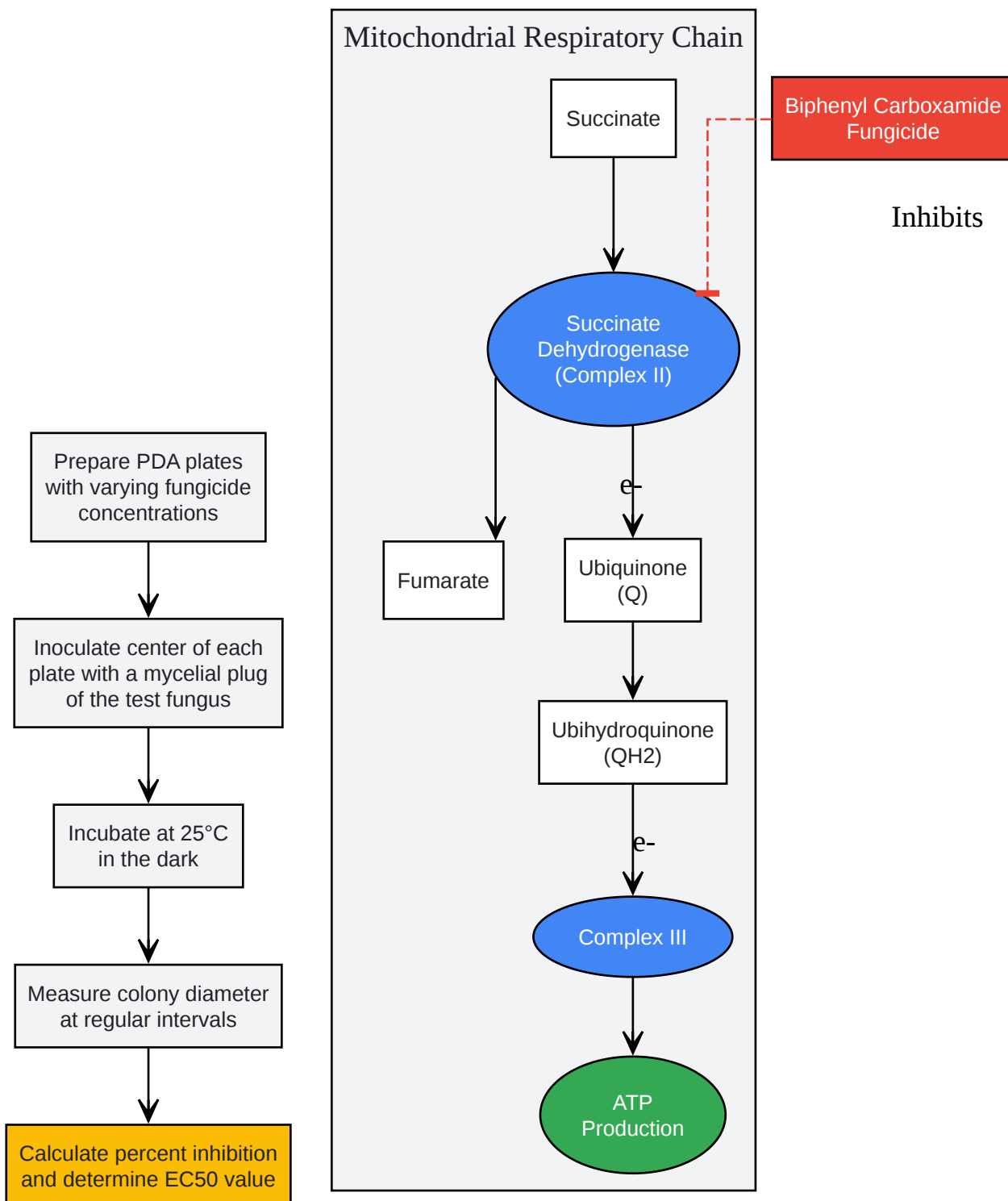
**4-Bromo-2-fluorobiphenyl** is a halogenated aromatic hydrocarbon that serves as a versatile building block in organic synthesis.<sup>[1][2]</sup> Its unique substitution pattern, featuring both bromine and fluorine atoms, allows for selective functionalization through various cross-coupling reactions, making it an attractive starting material for the synthesis of complex molecules with potential biological activity. In agrochemical research, this compound is a valuable precursor for the development of novel fungicides, herbicides, and insecticides. The presence of the fluorine atom can enhance metabolic stability and binding affinity of the final compound to its biological target, while the bromine atom provides a reactive handle for further chemical modifications.

## Application: Synthesis of a Novel Biphenyl Carboxamide Fungicide

This section outlines the proposed synthesis and fungicidal activity of a novel biphenyl carboxamide derivative, N-(4'-bromo-2'-fluoro-[1,1'-biphenyl]-2-yl)-2-(trifluoromethyl)benzamide, conceptualized from **4-Bromo-2-fluorobiphenyl**. This class of compounds has shown promise as potent fungicides, particularly as succinate dehydrogenase inhibitors (SDHIs).

## Proposed Synthetic Pathway

The synthesis of the target fungicide from **4-Bromo-2-fluorobiphenyl** can be envisioned through a multi-step process involving the introduction of an amino group followed by an amide coupling reaction.



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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. Discovery of Novel Carboxamide Derivatives Containing Biphenyl Pharmacophore as Potential Fungicidal Agents Used for Resistance Management - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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